

FT-IR Spectroscopic Analysis of 2-Fluoroisonicotinic Acid: A Technical Guide

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Compound of Interest

Compound Name: 2-Fluoroisonicotinic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the Fourier-Transform Infrared (FT-IR) spectroscopy of **2-Fluoroisonicotinic acid**. The information presented herein is a synthesis of established spectroscopic data for its constituent functional groups, intended to serve as a predictive and interpretive resource for the characterization of this and similar compounds. This document outlines the expected vibrational modes, a detailed experimental protocol for acquiring high-quality spectra, and visual representations of the experimental workflow and molecular-vibrational relationships.

Data Presentation: Predicted FT-IR Vibrational Frequencies

The FT-IR spectrum of **2-Fluoroisonicotinic acid** is characterized by the vibrational modes of its carboxylic acid group, the substituted pyridine ring, and the carbon-fluorine bond. The following table summarizes the predicted absorption bands, their corresponding vibrational modes, and the expected frequency ranges based on established spectroscopic literature.

Vibrational Mode	Functional Group	Predicted Frequency Range (cm ⁻¹)	Expected Intensity & Characteristics
O-H Stretch	Carboxylic Acid	3300 - 2500	Strong, very broad due to hydrogen bonding
C-H Stretch	Aromatic (Pyridine Ring)	3100 - 3000	Medium to weak, sharp
C=O Stretch	Carboxylic Acid	1760 - 1690	Strong, sharp
C=C and C=N Ring Stretching	Aromatic (Pyridine Ring)	1600 - 1450	Medium to strong, multiple bands
O-H Bend (in-plane)	Carboxylic Acid	1440 - 1395	Medium
C-F Stretch	Fluoro-substituted Aromatic	1360 - 1000	Strong, may be split
C-O Stretch	Carboxylic Acid	1320 - 1210	Strong
C-H Bend (in-plane)	Aromatic (Pyridine Ring)	1250 - 1000	Weak to medium
O-H Bend (out-of-plane)	Carboxylic Acid	950 - 910	Medium, broad
C-H Bend (out-of-plane)	Aromatic (Pyridine Ring)	900 - 675	Medium to strong, pattern can indicate substitution

Experimental Protocols

To obtain a high-quality FT-IR spectrum of **2-Fluoroisonicotinic acid**, a solid sampling technique is required. The following protocols for the KBr pellet method and Attenuated Total Reflectance (ATR) are recommended.

Potassium Bromide (KBr) Pellet Method

This is a traditional and widely used method for obtaining high-resolution spectra of solid samples.

Materials and Equipment:

- **2-Fluoroisonicotinic acid** (solid powder)
- Infrared-grade Potassium Bromide (KBr), dried
- Agate mortar and pestle
- Pellet press die set
- Hydraulic press
- FT-IR spectrometer

Procedure:

- **Drying:** Dry the KBr powder in an oven at 110°C for at least 2 hours to remove any absorbed water, which can interfere with the spectrum. Allow to cool in a desiccator.
- **Sample Preparation:** Weigh approximately 1-2 mg of **2-Fluoroisonicotinic acid** and 100-200 mg of the dried KBr.^{[1][2]}
- **Grinding and Mixing:** In the agate mortar, first grind the **2-Fluoroisonicotinic acid** to a fine powder. Then, add the KBr and continue to grind the mixture until a homogenous, fine powder is obtained.^[1] This step is crucial to reduce light scattering.
- **Pellet Formation:** Transfer the powder mixture to the pellet press die. Place the die in a hydraulic press and apply a pressure of 8-10 tons for 1-2 minutes to form a thin, transparent, or translucent pellet.^{[1][3]}
- **Background Spectrum:** Place the empty sample holder in the FT-IR spectrometer and run a background scan to account for atmospheric CO₂ and water vapor.
- **Sample Analysis:** Mount the KBr pellet in the sample holder and place it in the spectrometer.

- Data Acquisition: Collect the spectrum over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} and an accumulation of 16 to 32 scans to ensure a good signal-to-noise ratio.[4][5]

Attenuated Total Reflectance (ATR) Method

ATR is a more modern and rapid technique that requires minimal sample preparation.[6][7][8]

Materials and Equipment:

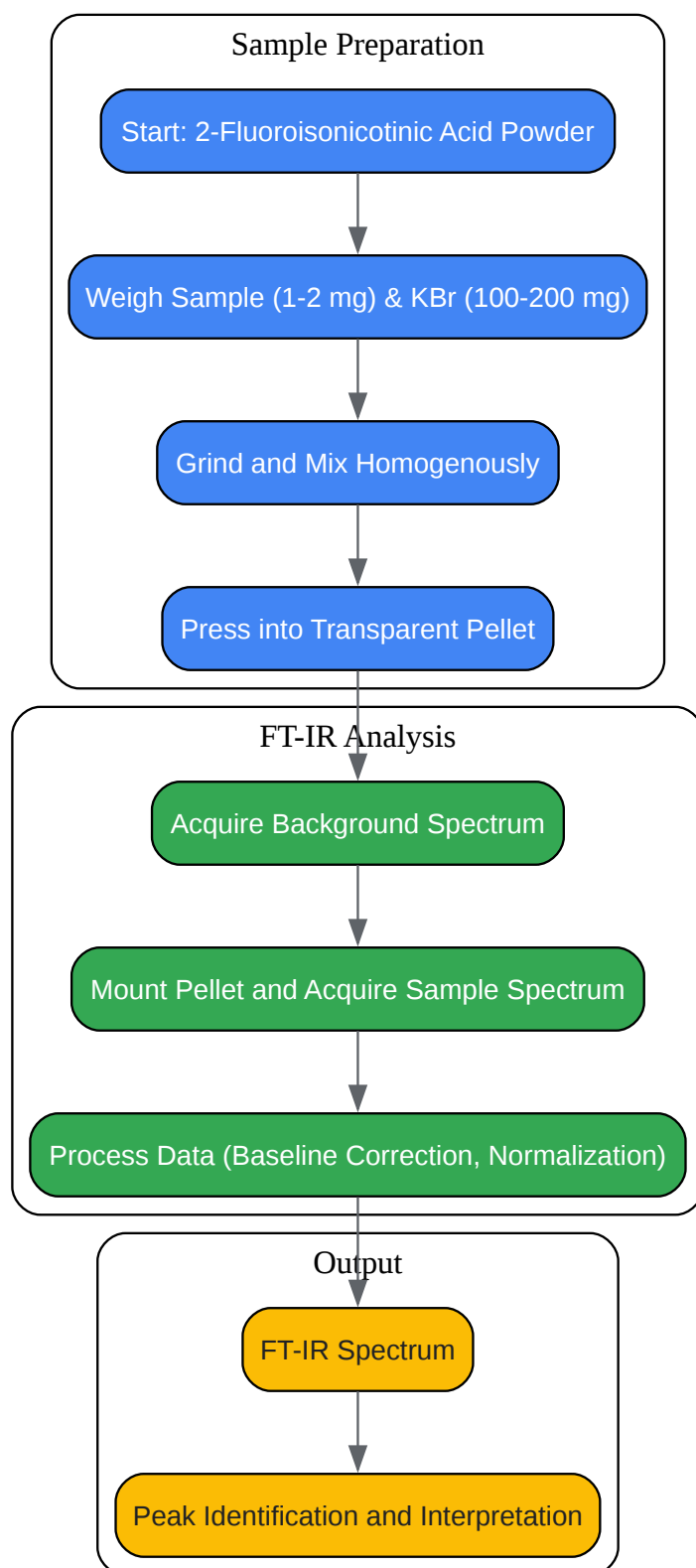
- **2-Fluoroisonicotinic acid** (solid powder)
- FT-IR spectrometer with an ATR accessory (e.g., with a diamond crystal)
- Spatula

Procedure:

- Background Spectrum: With the ATR crystal clean and uncovered, run a background scan.
- Sample Application: Place a small amount of the **2-Fluoroisonicotinic acid** powder directly onto the ATR crystal, ensuring the crystal surface is completely covered.[9]
- Apply Pressure: Use the pressure clamp of the ATR accessory to press the sample firmly against the crystal, ensuring good contact.
- Data Acquisition: Collect the spectrum using the same parameters as the KBr method (4000-400 cm^{-1} , 4 cm^{-1} resolution, 16-32 scans).
- Cleaning: After the measurement, retract the pressure clamp, and carefully clean the crystal surface with a suitable solvent (e.g., isopropanol or ethanol) and a soft, non-abrasive wipe.

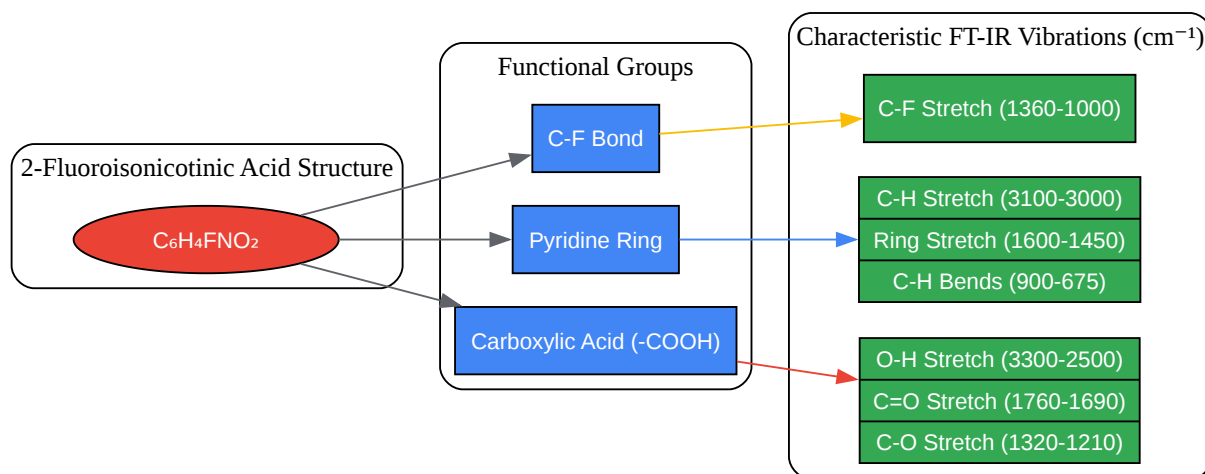
Mandatory Visualizations

The following diagrams illustrate the experimental workflow and the conceptual relationship between the molecular structure of **2-Fluoroisonicotinic acid** and its FT-IR spectrum.



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Caption: Experimental workflow for FT-IR analysis of **2-Fluoroisonicotinic acid** via the KBr pellet method.



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Caption: Relationship between the molecular structure of **2-Fluoroisonicotinic acid** and its key FT-IR vibrational modes.

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